

An In-depth Technical Guide to the Z-FR-AMC Fluorogenic Substrate

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Compound of Interest

Compound Name: Z-FR-Amc

Cat. No.: B12507075

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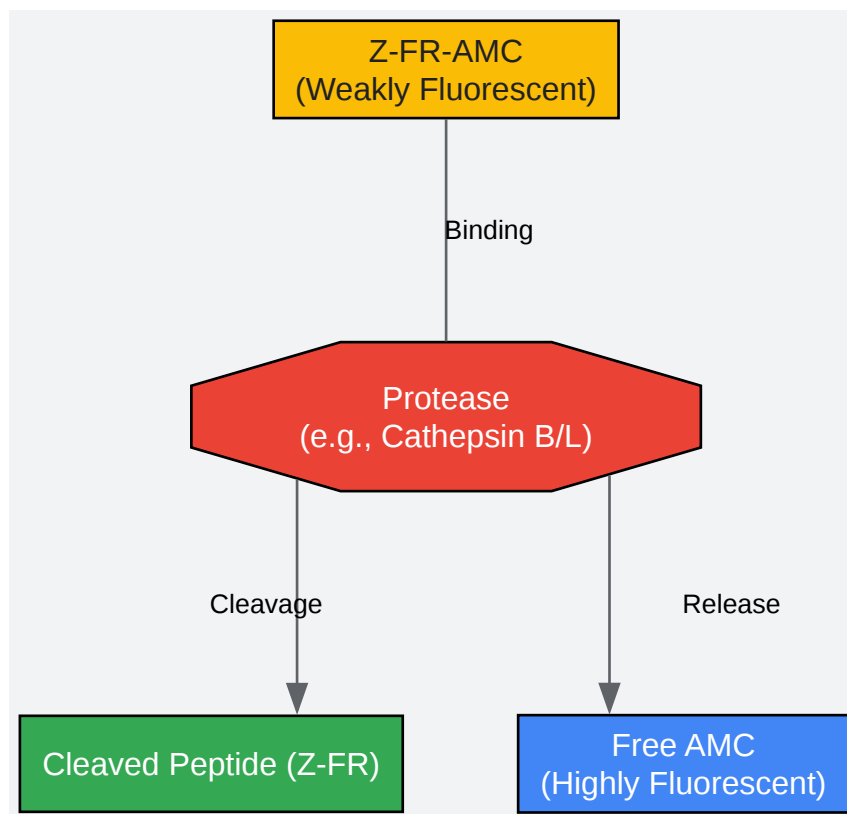
This guide provides a comprehensive overview of the fluorogenic substrate **Z-FR-AMC** (N-carbobenzoxy-L-phenylalanyl-L-arginine 7-amido-4-methylcoumarin), a vital tool in protease research and drug discovery. It covers the substrate's discovery, mechanism of action, biochemical properties, and applications, including detailed experimental protocols and relevant biological pathways.

Introduction and Historical Context

The development of fluorogenic substrates marked a significant leap forward in the study of proteolytic enzymes. Before their advent, measuring protease activity was often laborious. The introduction of substrates like **Z-FR-AMC** enabled sensitive, real-time monitoring of enzyme kinetics. **Z-FR-AMC** has become a cornerstone for assaying the activity of various proteases, particularly cysteine cathepsins and other serine proteases like kallikrein and plasmin.^{[1][2]} Its design is based on a peptide sequence (Phe-Arg) recognized by the target enzyme, linked to a fluorescent reporter molecule, 7-amino-4-methylcoumarin (AMC).

Mechanism of Action

The functionality of **Z-FR-AMC** hinges on the principle of fluorescence quenching and release. In its intact, uncleaved state, the substrate exhibits minimal fluorescence.[1] The AMC fluorophore is conjugated to the peptide via an amide bond. Upon enzymatic cleavage of this bond by a target protease, the free AMC molecule is liberated. This release from the quenching effects of the peptide structure results in a significant increase in fluorescence, which can be measured to quantify enzyme activity.[3][4]



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Figure 1: Cleavage of **Z-FR-AMC** by a target protease to release fluorescent AMC.

Biochemical and Physical Properties

Z-FR-AMC is a well-characterized substrate with defined properties crucial for experimental design. These include its molecular weight, solubility, and fluorescence characteristics. The free, fluorescent end-product, AMC, has optimal excitation and emission wavelengths that are key for accurate detection.[1][3]

Property	Value	Citations
Full Name	N-CBZ-L-Phenylalanyl-L-Arginine-7-amido-4-methylcoumarin	[3]
Synonyms	Z-Phe-Arg-AMC	[3]
Molecular Formula	C ₃₃ H ₃₇ ClN ₆ O ₆	[1]
Molecular Weight	~612.27 g/mol (free form), 649.14 g/mol (hydrochloride salt)	[1][2]
Solubility	Soluble in DMSO	[1][3]
Excitation (End Product)	340-380 nm	[2][3]
Emission (End Product)	440-460 nm	[2][3]
Storage	Store at -20°C to -70°C, protected from light	[5][6]

Target Enzymes and Kinetic Parameters

Z-FR-AMC is a versatile substrate recognized by a range of proteases, most notably the cysteine cathepsins (B, K, L, S) and serine proteases such as trypsin and plasma kallikrein.[2][7] The efficiency of cleavage, defined by kinetic parameters like K_m (Michaelis constant) and k_{cat} (catalytic rate), varies between enzymes.

Enzyme	K_m (μM)	k_{cat} (s ⁻¹)	k_{cat}/K_m (M ⁻¹ s ⁻¹)	pH Condition	Citations
Cathepsin L (human)	0.77	1.5 - 4.0	2.3×10^6	5.5	[8]
Cathepsin B	Varies	Varies	Varies	4.6 & 7.2	[9]
Cathepsin S	Not specified	Not specified	Not specified	5.5	[10]

Note: Kinetic parameters are highly dependent on assay conditions (pH, temperature, buffer composition). The values presented are from specific studies and should be considered as references.

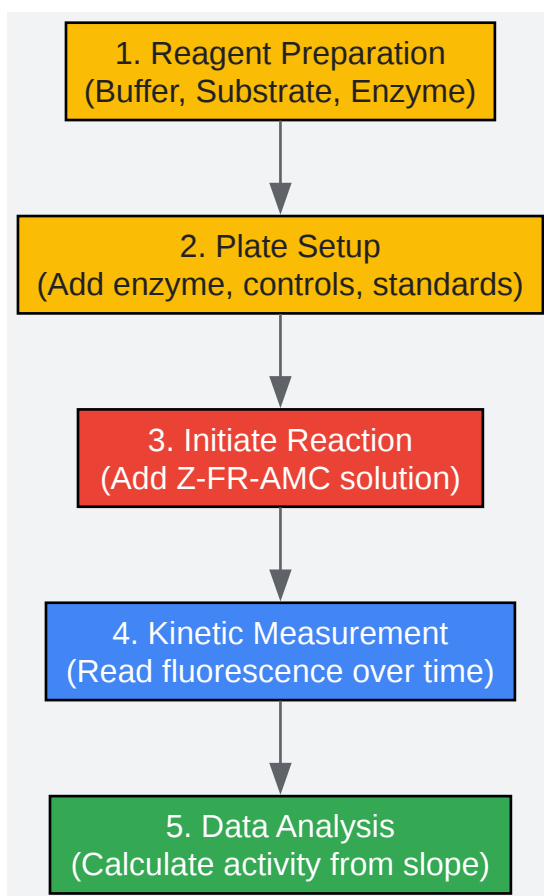
Detailed Experimental Protocol: Fluorometric Enzyme Assay

This protocol outlines a standard procedure for measuring protease activity using **Z-FR-AMC** in a 96-well plate format.

A. Materials and Reagents:

- **Z-FR-AMC** stock solution (10 mM in DMSO)
- Assay Buffer (e.g., for Cathepsin L: 20 mM Sodium Acetate, 1 mM EDTA, 5 mM DTT, pH 5.5) [\[8\]](#)
- Purified enzyme or biological sample (e.g., cell lysate)
- AMC standard for calibration curve
- Black, clear-bottom 96-well microplate
- Fluorometric plate reader

B. Experimental Workflow:



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Figure 2: Standard workflow for a fluorometric protease assay using **Z-FR-AMC**.

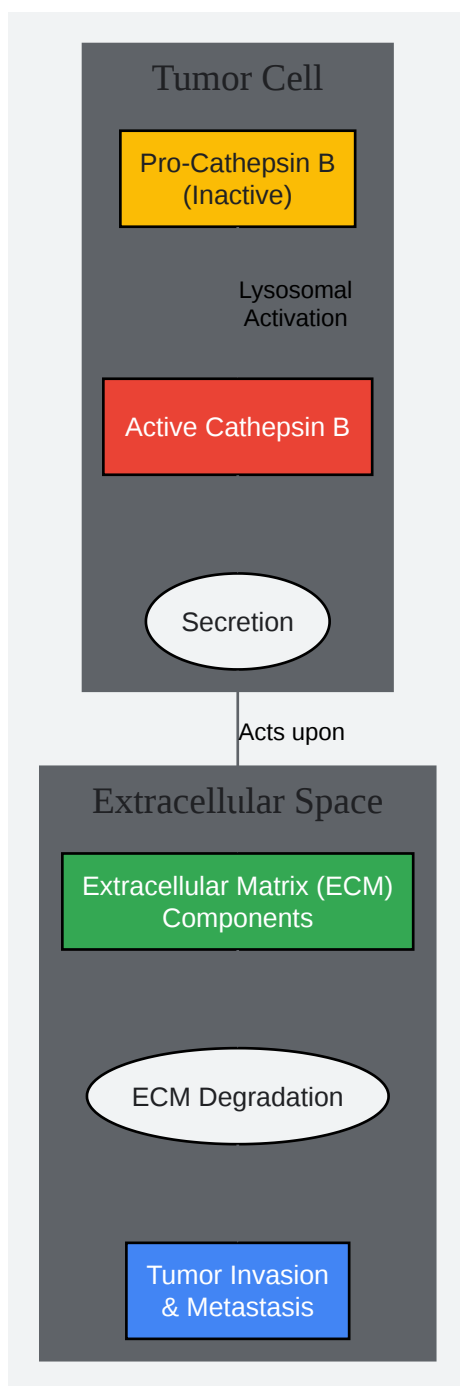
C. Procedure:

- Prepare AMC Standard Curve: Create serial dilutions of a known concentration of free AMC in assay buffer. This is crucial for converting relative fluorescence units (RFU) to moles of product.
- Enzyme Preparation: Dilute the enzyme or biological sample to the desired concentration in pre-warmed assay buffer. For cysteine proteases, pre-incubation with a reducing agent like DTT is often necessary to ensure the active site cysteine is reduced.[8]
- Assay Plate Setup: To each well, add 50 μ L of the enzyme solution. Include appropriate controls:
 - No-enzyme control: 50 μ L of assay buffer instead of enzyme.

- Inhibitor control: Enzyme pre-incubated with a specific inhibitor.
- Reaction Initiation: To start the reaction, add 50 μ L of a 2X working solution of **Z-FR-AMC** (e.g., 20 μ M for a final concentration of 10 μ M) to all wells.
- Fluorometric Reading: Immediately place the plate in a fluorometer pre-set to the appropriate temperature (e.g., 37°C). Measure the fluorescence kinetically (e.g., every 60 seconds for 30-60 minutes) using an excitation wavelength of ~360 nm and an emission wavelength of ~460 nm.[\[9\]](#)[\[11\]](#)
- Data Analysis: Calculate the rate of reaction (V_0) from the linear portion of the fluorescence versus time plot. Convert this rate from RFU/min to moles/min using the slope of the AMC standard curve.

Application in Biological Research: Cathepsin B in Cancer

Z-FR-AMC is frequently used to study enzymes like Cathepsin B, which is implicated in cancer progression.[\[12\]](#) Overexpression and altered localization of Cathepsin B are associated with tumor invasion, metastasis, and angiogenesis.[\[13\]](#)[\[14\]](#) It contributes to the degradation of the extracellular matrix (ECM), a critical step for cancer cell dissemination.[\[15\]](#)[\[16\]](#)



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Figure 3: Simplified pathway showing the role of secreted Cathepsin B in cancer.

Researchers use **Z-FR-AMC** to screen for Cathepsin B inhibitors, which are potential anti-cancer therapeutics. By measuring the reduction in fluorescence in the presence of a test compound, scientists can identify molecules that block Cathepsin B activity and may therefore inhibit tumor progression.[15]

Conclusion

Z-FR-AMC remains an indispensable tool in biochemistry and drug development. Its reliability, sensitivity, and ease of use have cemented its place in protease research. Understanding its properties, mechanism, and appropriate experimental application is fundamental for generating accurate and reproducible data in the study of enzymes critical to human health and disease.

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